

# An In-depth Technical Guide to 6-Methyl-3,5-heptadien-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Methyl-3,5-heptadien-2-one

Cat. No.: B091463

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Methyl-3,5-heptadien-2-one**, a significant compound in the flavor and fragrance industry with potential applications in chemical synthesis. This document outlines its chemical identity, including its IUPAC name and various synonyms, and presents its physicochemical properties in a structured format.

## Chemical Identity

**6-Methyl-3,5-heptadien-2-one** is an organic compound classified as an enone.<sup>[1][2]</sup> It is a key intermediate in various industrial applications, including the synthesis of specialty chemicals and pharmaceuticals.<sup>[3]</sup> The molecule exists as stereoisomers, primarily the (E) and (Z) forms, which may have different sensory properties.

### 1.1. IUPAC Name

The formal IUPAC name for this compound specifies the stereochemistry of the double bonds. The most commonly referenced isomer is:

- (3E)-6-methylhepta-3,5-dien-2-one<sup>[2][4]</sup>

The (Z)-isomer is identified as:

- (3Z)-6-methylhepta-3,5-dien-2-one<sup>[4][5]</sup>

## 1.2. Synonyms

The compound is known by a multitude of synonyms in commercial and scientific literature. The following table summarizes the most common names and identifiers.

Synonym	Reference
Methylheptadienone	<a href="#">[4]</a>
3,5-Heptadien-2-one, 6-methyl-	<a href="#">[4]</a>
2-Methylhepta-2,4-dien-6-one	<a href="#">[4]</a>
6-Methylhepta-3,5-dien-2-one	<a href="#">[4]</a>
6-Methyl-trans-3,5-heptadien-2-one	<a href="#">[4]</a>
(E)-6-Methyl-3,5-heptadien-2-one	<a href="#">[4]</a>
FEMA No. 3363	<a href="#">[4]</a>
6-Methyl-3,5-heptadienone-2	<a href="#">[5]</a> <a href="#">[6]</a>
2-methyl-2,4-heptadien-6-one	<a href="#">[6]</a>
6-Methyl-hepta-3,5-diene-2-one	<a href="#">[6]</a>

CAS Registry Number: 1604-28-0[\[4\]](#)[\[6\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **6-Methyl-3,5-heptadien-2-one** is presented below. These properties are crucial for its handling, application, and in silico modeling.

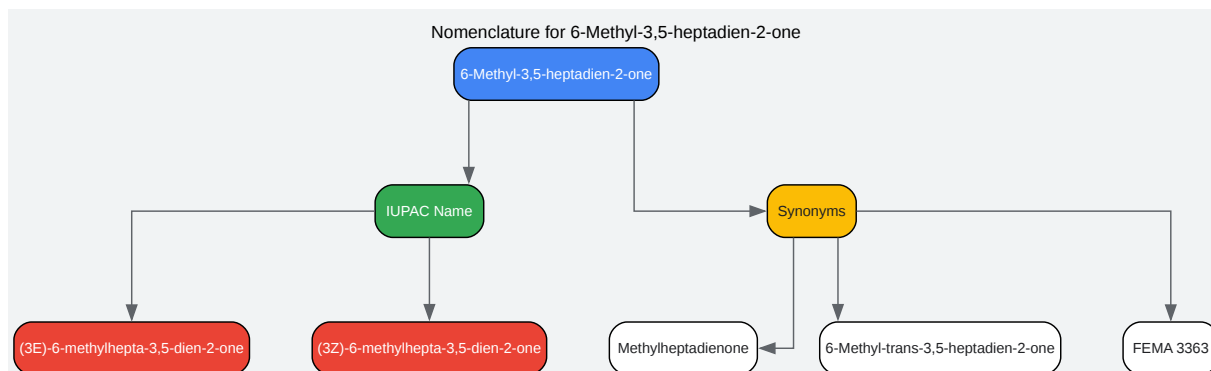
Property	Value
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O
Molecular Weight	124.18 g/mol
Appearance	Clear colorless to light yellow liquid[3][7]
Odor	Cinnamon-like with a coconut undertone[7][8]
Boiling Point	189 - 191 °C
Density	0.89 g/cm <sup>3</sup>
Refractive Index	n <sub>20/D</sub> 1.533 - 1.537
Solubility	Miscible with alcohol, immiscible in water[7]
Flash Point	177.00 °F (80.56 °C)

## Occurrence and Applications

**6-Methyl-3,5-heptadien-2-one** has been reported to occur naturally in various plants and food items, including lavandin oil, grapes, tomatoes, green tea, and cooked rice.[7] Due to its distinct aroma, it is utilized as a flavoring agent in food products and as a fragrance component in perfumes.[3] Furthermore, its chemical structure makes it a valuable intermediate in the synthesis of more complex molecules for the pharmaceutical and agrochemical industries.[3]

## Logical Relationships of Nomenclature

The following diagram illustrates the hierarchical and synonymous relationships between the various names used for **6-Methyl-3,5-heptadien-2-one**.



[Click to download full resolution via product page](#)

Caption: Nomenclature hierarchy for **6-Methyl-3,5-heptadien-2-one**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Showing Compound 6-Methyl-3,5-heptadien-2-one (FDB008208) - FooDB [[foodb.ca](http://foodb.ca)]
- 2. [ymdb.ca](http://ymdb.ca) [[ymdb.ca](http://ymdb.ca)]
- 3. [chemimpex.com](http://chemimpex.com) [[chemimpex.com](http://chemimpex.com)]
- 4. 6-Methyl-3,5-heptadien-2-one | C<sub>8</sub>H<sub>12</sub>O | CID 5370101 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 5. 6-Methyl-hepta-3,5-diene-2-one | C<sub>8</sub>H<sub>12</sub>O | CID 12510894 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 6. 6-Methyl-3,5-heptadiene-2-one [[webbook.nist.gov](http://webbook.nist.gov)]

- 7. 6-METHYL-3,5-HEPTADIEN-2-ONE | 1604-28-0 [chemicalbook.com]
- 8. methyl heptadienone, 1604-28-0 [thegoodscentscompany.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Methyl-3,5-heptadien-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091463#6-methyl-3-5-heptadien-2-one-synonyms-and-iupac-name]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)